

Standard Operating Procedure: Disposal of 7-Bromo-8-methylquinoline

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Compound of Interest

Compound Name: 7-Bromo-8-methylquinoline

CAS No.: 809248-61-1

Cat. No.: B592043

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Core Directive & Scope

This guide defines the mandatory disposal protocols for **7-Bromo-8-methylquinoline** (CAS: 809248-61-1). Due to its halogenated heterocyclic structure, this compound presents specific environmental persistence risks and must never be discharged into sanitary sewer systems.

Critical Safety Warning: Treat this compound as a Halogenated Organic Waste. Improper incineration or incompatibility with strong oxidizers can release toxic bromide vapors (

) and nitrogen oxides (

).

Compound Identification & Hazard Assessment

Before initiating disposal, verify the chemical identity to ensure compatibility with the waste stream.

Parameter	Specification
Chemical Name	7-Bromo-8-methylquinoline
CAS Number	809248-61-1
Molecular Formula	
Physical State	Solid (Pale yellow to off-white crystalline powder)
GHS Classification	Warning H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation
Waste Code (RCRA)	Not specifically listed (P or U list), but defaults to D001 (Ignitable) if in flammable solvent or Halogenated Solvent Waste streams.[1][2]

Pre-Disposal Handling & Segregation

Scientific Rationale: Segregation is critical because halogenated compounds require higher incineration temperatures (>1100°C) to prevent the formation of dioxins and furans. Mixing with non-halogenated waste complicates this process and increases disposal costs.

A. Solid Waste (Pure Compound)

- Container: Collect in a wide-mouth high-density polyethylene (HDPE) or glass jar.
- Labeling: Affix a hazardous waste tag immediately.[3]
 - Required Fields: "Hazardous Waste," "**7-Bromo-8-methylquinoline**," "Solid," "Toxic/Irritant."
- Segregation: Do not mix with oxidizers (e.g., perchlorates, nitrates) or strong acids.

B. Liquid Waste (Solutions)

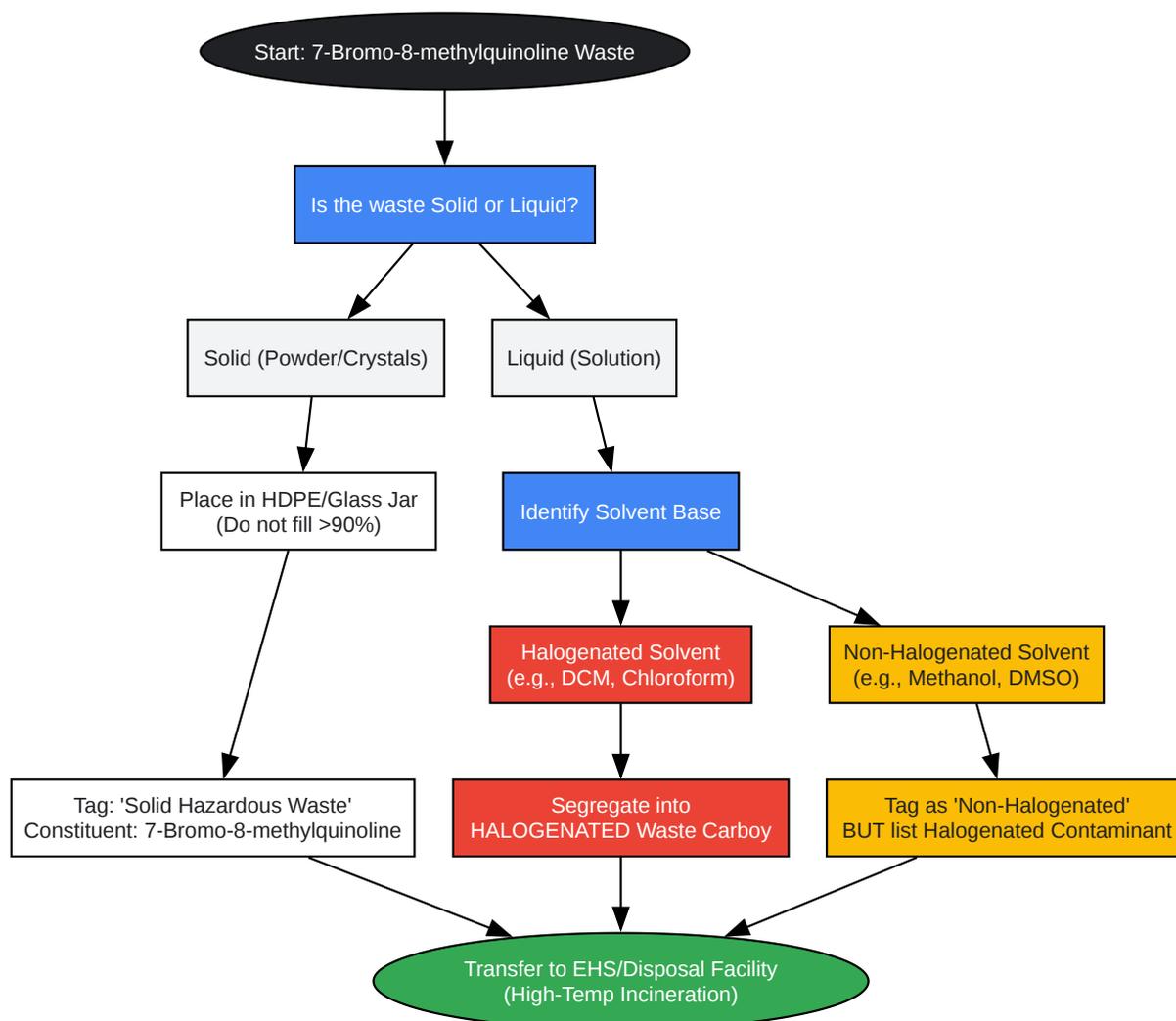
If the compound is dissolved in a solvent (e.g., DCM, DMSO, Methanol):

- Halogenated Solvent Stream: If dissolved in Dichloromethane (DCM) or Chloroform.
- Non-Halogenated Stream (Exception): If dissolved in Methanol/Ethanol, it must still be tagged as containing a halogenated contaminant.
 - Best Practice: Default to the Halogenated Waste carboy to prevent downstream compliance violations.

Disposal Protocol (Step-by-Step)

Workflow Diagram: Waste Stream Decision Logic

The following diagram illustrates the decision process for disposing of **7-Bromo-8-methylquinoline** based on its physical state and mixture components.



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Caption: Decision logic for segregating **7-Bromo-8-methylquinoline** waste streams to ensure regulatory compliance.

Detailed Procedure

1. Personal Protective Equipment (PPE)[4]

- Gloves: Nitrile (0.11 mm minimum thickness). Double glove if handling liquid solutions in DCM.
- Eye Protection: Chemical splash goggles.
- Respiratory: Work inside a certified chemical fume hood. If handling large quantities of dust, use an N95 or P100 particulate respirator.

2. Spill Cleanup (Small Scale < 50g)

If **7-Bromo-8-methylquinoline** is spilled on the benchtop:

- Isolate: Evacuate the immediate area of unnecessary personnel.
- Dampen: Cover the spill with a paper towel dampened with a compatible solvent (e.g., ethanol) or water to prevent dust generation.
- Collect: Scoop the material and the paper towel into a dedicated solid waste container.
- Decontaminate: Wipe the surface with soap and water.^{[5][6]}
- Disposal: Label the cleanup debris as hazardous waste. Do not throw in regular trash.

3. Final Disposal Path

- Do Not Autoclave: Thermal degradation may release toxic bromide fumes.
- Do Not Bleach: Reaction with hypochlorite can produce more toxic halogenated byproducts.
- Method: The only acceptable final disposal method is High-Temperature Incineration at a permitted TSDF (Treatment, Storage, and Disposal Facility) capable of handling halogenated organics.

Emergency Response

- Eye Contact: Rinse cautiously with water for 15 minutes.^{[4][7]} Remove contact lenses if present.^{[6][7][8][9]} Seek medical attention immediately (Risk of corneal damage).^{[5][6]}

- Skin Contact: Wash with plenty of soap and water.[5][6][7][9] If irritation persists, seek medical advice.
- Inhalation: Remove person to fresh air. If breathing is difficult, oxygen should be administered by qualified personnel.

References

- National Center for Biotechnology Information (2026).PubChem Compound Summary for CID 112345, **7-Bromo-8-methylquinoline**. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Orientation Manual. Retrieved from [[Link](#)]

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Sources

- 1. PubChemLite - 7-bromo-8-methylquinoline (C10H8BrN) [pubchemlite.lcsb.uni.lu]
- 2. fluorochem.co.uk [fluorochem.co.uk]
- 3. campusoperations.temple.edu [campusoperations.temple.edu]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- 5. 5-bromoquinolin-8-ol - Safety Data Sheet [chemicalbook.com]
- 6. 8-Methylquinoline | C10H9N | CID 11910 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. fishersci.com [fishersci.com]
- 8. carloth.com [carloth.com]
- 9. fishersci.com [fishersci.com]
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